

Personal protective equipment for handling 3-Butylpyridine

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Compound of Interest

Compound Name: 3-Butylpyridine

Cat. No.: B1328907

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Essential Safety and Handling Guide for 3-Butylpyridine

For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **3-Butylpyridine**, including detailed personal protective equipment (PPE) requirements, operational plans, and disposal procedures to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **3-Butylpyridine** is provided in the table below. Understanding these properties is the first step in a safe handling plan.

Property	Value
Molecular Formula	C9H13N
Molecular Weight	135.21 g/mol [1]
Appearance	Colorless to light yellow, clear liquid[1][2]
Density	0.911 g/mL at 25 °C[2]
Boiling Point	80-81 °C at 8 mmHg[2]
Flash Point	79 °C (174.2 °F) - closed cup
Vapor Pressure	0.343 mmHg at 25°C[2]

Hazard Identification and Classification

3-Butylpyridine is classified with several hazards that necessitate careful handling and the use of appropriate personal protective equipment.[1][3]

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation[1][3]
Eye Irritation	H319	Causes serious eye irritation[1][3]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation[1][3]
Combustible liquid	H227	Combustible liquid[3]

Personal Protective Equipment (PPE)

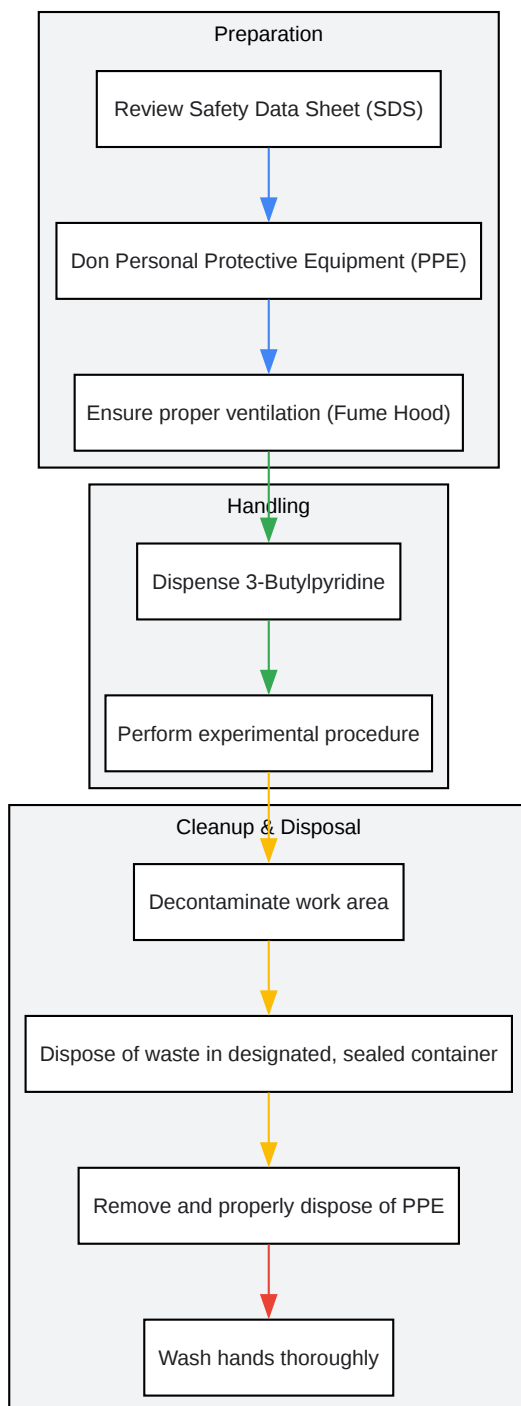
The following personal protective equipment is mandatory when handling **3-Butylpyridine** to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or face shield. [4]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Nitrile rubber gloves. [5]	Provides a barrier against skin contact, which can cause irritation.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Prevents accidental skin contact.
Respiratory Protection	Use in a well-ventilated area or with a fume hood. [5] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge (e.g., ABEK (EN14387) respirator filter) should be used. [6]	Protects against inhalation of vapors, which can cause respiratory tract irritation.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **3-Butylpyridine** from preparation to disposal.

Workflow for Safe Handling of 3-Butylpyridine



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Safe handling workflow for **3-Butylpyridine**.

Operational and Disposal Plans

Handling and Storage

- Handling: Always handle **3-Butylpyridine** in a well-ventilated area, preferably within a chemical fume hood.[5] Avoid contact with skin, eyes, and clothing.[4] Keep away from heat, sparks, and open flames as it is a combustible liquid.[3][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][7] Keep away from oxidizing agents and strong acids.[8]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3][4]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[9] Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][9] Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[4]

Spill and Leak Procedures

In the event of a spill, evacuate the area and ensure adequate ventilation. Remove all sources of ignition.[8] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.[5] Do not let the chemical enter drains.

Disposal Plan

Dispose of **3-Butylpyridine** and any contaminated materials in accordance with local, state, and federal regulations.[3] Waste should be collected in a designated, labeled, and sealed container.[10] Do not dispose of it down the drain or in regular trash.[5] Contact a licensed professional waste disposal service to arrange for pickup and disposal.

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